

# An In-depth Technical Guide to **tert-Butyl Peroxybenzoate**: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl peroxybenzoate*

Cat. No.: B1203932

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and decomposition of **tert-Butyl peroxybenzoate** (TBPB), a widely utilized organic peroxide. The information is presented to support research and development activities where this compound is of interest.

## Chemical Properties

**tert-Butyl peroxybenzoate** is a clear, colorless to pale yellow liquid with a mild aromatic odor. [1][2][3] It is primarily used as a radical initiator in polymerization reactions and for crosslinking polymers.[4][5] Due to its thermal instability, it is often stored and transported as a solution or mixture with inert solids to mitigate explosion hazards.[1][3]

Table 1: Quantitative Chemical and Physical Properties of **tert-Butyl Peroxybenzoate**

Property	Value	Reference
IUPAC Name	tert-Butyl benzenecarboperoxoate	[4]
CAS Number	614-45-9	[4]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[4][6]
Molar Mass	194.23 g/mol	[4]
Density	1.034 g/cm <sup>3</sup>	[4]
Melting Point	8-9 °C	[4]
Boiling Point	112 °C (decomposes)	[4]
Flash Point	107–110°C (open cup)	[2]
Active Oxygen Content	~8.16 wt%	[4]
Self-Accelerating Decomposition Temperature (SADT)	~60 °C	[2][4]

## Chemical Structure

**tert-Butyl peroxybenzoate** is a perester, an organic compound containing the R<sup>1</sup>-C(O)OO-R<sup>2</sup> functional group. In this case, R<sup>1</sup> is a phenyl group and R<sup>2</sup> is a tert-butyl group.[1] The core of its reactivity lies in the unstable peroxide bond (-O-O).[7]

Caption: 2D structure of **tert-Butyl peroxybenzoate**.

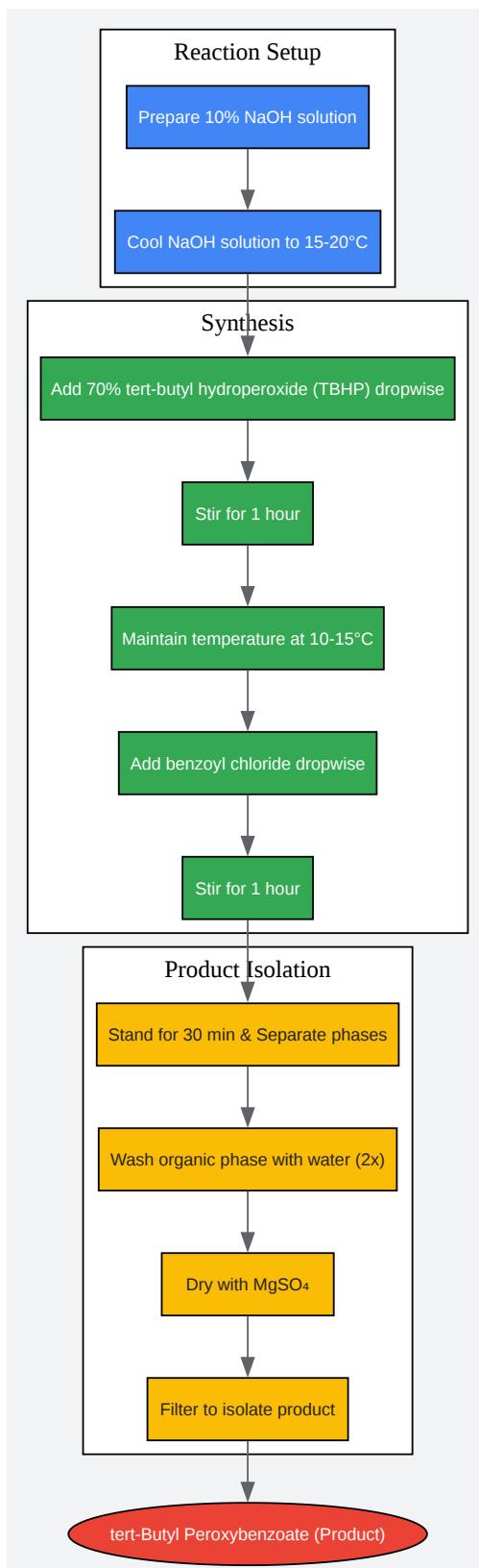
## Experimental Protocols

A standard and widely referenced method for preparing **tert-Butyl peroxybenzoate** is through the acylation of tert-butyl hydroperoxide with benzoyl chloride.[1][4] This reaction is typically performed under alkaline conditions.

Experimental Protocol:

A detailed protocol for the synthesis is as follows:[8]

- Preparation of Reaction Mixture: In a suitable reaction flask, add 72g of a 10% sodium hydroxide solution (0.18 mol).
- Cooling: Lower the temperature of the solution to between 15-20°C.
- Addition of Hydroperoxide: Slowly add 23.2g of 70% tert-butyl hydroperoxide (0.16 mol) dropwise to the cooled sodium hydroxide solution. The reaction is allowed to complete over 1 hour.
- Addition of Benzoyl Chloride: While maintaining the temperature at 10-15°C, add 24.7g of benzoyl chloride (0.176 mol) dropwise.
- Reaction Completion: After the addition is complete, continue to stir the mixture while maintaining the temperature for an additional hour.
- Workup - Separation: Allow the mixture to stand for 30 minutes to allow for phase separation. The lower aqueous layer is removed.
- Workup - Washing: The upper organic phase is washed twice with 30ml portions of purified water.
- Drying and Isolation: To the organic phase, add 0.2g of a stabilizer and 1g of anhydrous magnesium sulfate. The mixture is dried and then filtered to yield the final product, **tert-Butyl peroxybenzoate**.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of TBPB.

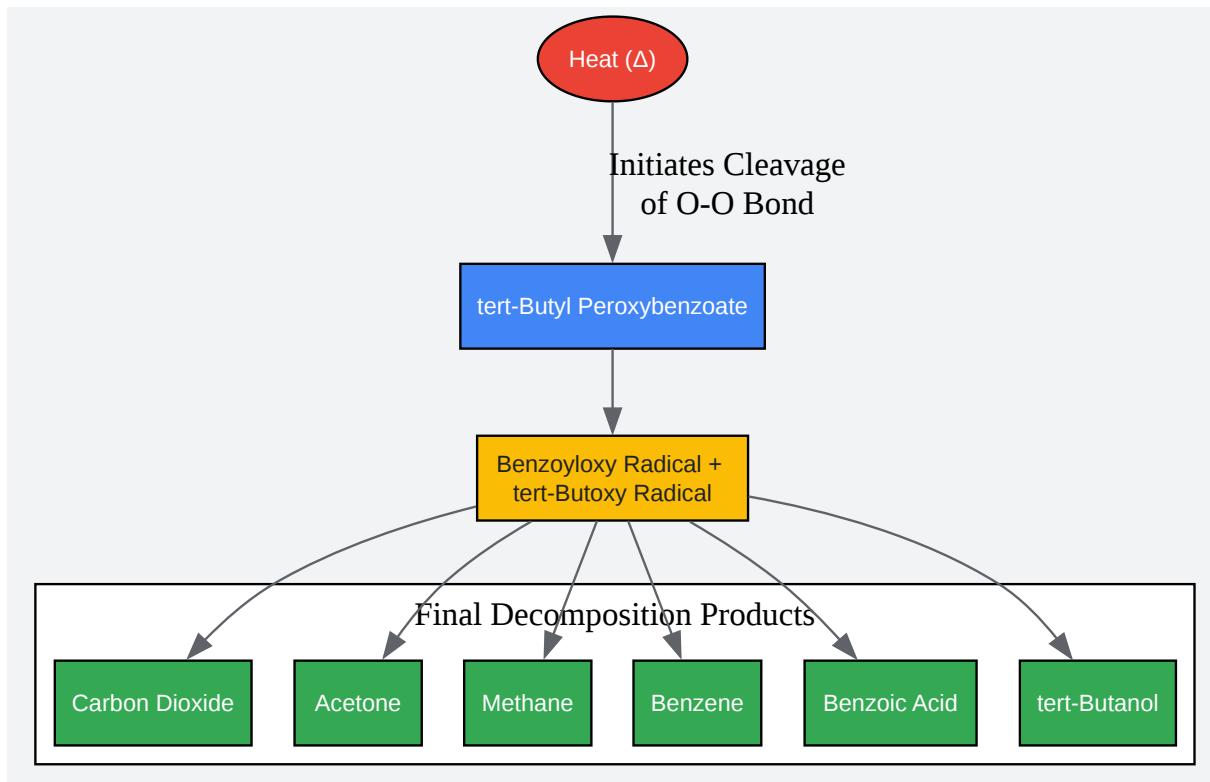
## Thermal Decomposition Pathway

The utility of TBPB as a radical initiator stems from its thermal decomposition. The process is initiated by the homolytic cleavage of the weak oxygen-oxygen bond.[\[9\]](#) This is the rate-determining step.[\[9\]](#)

The primary decomposition products include carbon dioxide, acetone, methane, tert-butanol, benzoic acid, and benzene.[\[4\]](#) The decomposition can be accelerated by amines, metal ions, strong acids and bases, and other reducing or oxidizing agents.[\[4\]](#)

### Decomposition Steps:

- **Initiation:** The O-O bond cleaves, forming a benzyloxy radical and a tert-butoxy radical.[\[9\]](#)
- **Propagation/Radical Reactions:** These initial radicals undergo further reactions. The tert-butoxy radical can decompose into acetone and a methyl radical.[\[9\]](#) The benzyloxy radical can decarboxylate to form a phenyl radical and carbon dioxide.[\[9\]](#)
- **Termination/Product Formation:** These highly reactive radicals can then abstract hydrogen atoms or combine with other radicals to form the final stable products like methane, benzene, and benzoic acid.[\[4\]](#)[\[9\]](#)



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of TBPB.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [atamankimya.com](http://atamankimya.com) [atamankimya.com]
- 2. tert-Butyl peroxybenzoate | 614-45-9 [[chemicalbook.com](http://chemicalbook.com)]
- 3. tert-Butyl peroxybenzoate | C11H14O3 | CID 11966 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. tert-Butyl peroxybenzoate - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]

- 5. Understanding Tert-Butyl Peroxybenzoate: Uses, Safety, And Decomposition - BLi-T [blitchem.com]
- 6. Peroxybenzoic acid, tert-butyl ester [webbook.nist.gov]
- 7. mdpi.com [mdpi.com]
- 8. tert-Butyl peroxybenzoate synthesis - chemicalbook [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl Peroxybenzoate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1203932#tert-butyl-peroxybenzoate-chemical-properties-and-structure>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)